

# An In-Depth Technical Guide to 3-Bromo-5-(trifluoromethoxy)benzaldehyde

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## Compound of Interest

Compound Name:	3-Bromo-5-(trifluoromethoxy)benzaldehyde
Cat. No.:	B1276863

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This technical guide provides a comprehensive overview of the molecular structure, and weight of **3-Bromo-5-(trifluoromethoxy)benzaldehyde**, a key building block in contemporary chemical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

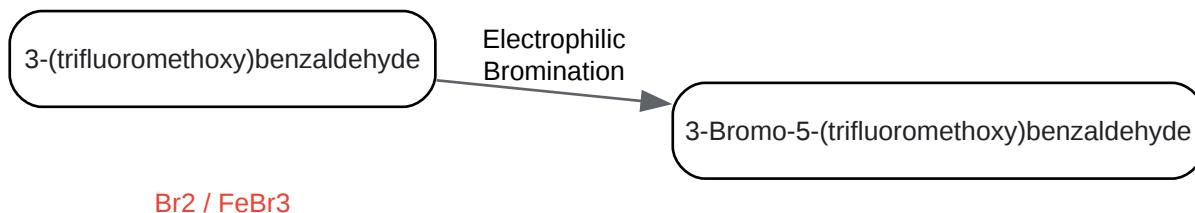
## Core Molecular Data

The fundamental molecular properties of **3-Bromo-5-(trifluoromethoxy)benzaldehyde** are summarized in the table below, offering a clear and concise reference for key quantitative data.

Property	Value	Reference
Molecular Formula	C8H4BrF3O2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	269.02 g/mol	<a href="#">[1]</a>
CAS Number	886498-07-3	<a href="#">[1]</a>
SMILES	O=Cc1cc(OC(F)(F)F)cc(Br)c1	<a href="#">[2]</a>
InChI Key	ALIVUZVZCLVJQN-UHFFFAOYSA-N	<a href="#">[2]</a>

## Molecular Structure

The two-dimensional chemical structure of **3-Bromo-5-(trifluoromethoxy)benzaldehyde** is depicted below. This diagram illustrates the arrangement of atoms and the covalent bonds that constitute the molecule.



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## References

- 1. scbt.com [scbt.com]
- 2. PubChemLite - 3-bromo-5-(trifluoromethoxy)benzaldehyde (C<sub>8</sub>H<sub>4</sub>BrF<sub>3</sub>O<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
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